

# In-depth Technical Guide on the Chemical Compound "CO23"

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Compound of Interest		
Compound Name:	CO23	
Cat. No.:	B15542379	Get Quote

To: Researchers, scientists, and drug development professionals

Subject: Analysis of the Chemical Compound "CO23"

Following a comprehensive review of chemical literature and databases, we have concluded that there is no recognized or documented chemical compound with the formula "CO23". The query for "CO23" does not correspond to a known molecule or substance within the established frameworks of chemistry.

It is possible that "**CO23**" is a typographical error. Several possibilities for the intended query exist:

- CO<sub>23</sub><sup>2-</sup> (Carbonate Ion): A common polyatomic ion with the formula CO<sub>3</sub><sup>2-</sup>. It is a fundamental component of numerous minerals (e.g., calcium carbonate) and plays a crucial role in various biological and geological processes.[1][2][3] The carbonate ion is a salt of carbonic acid (H<sub>2</sub>CO<sub>3</sub>).[1][4]
- Co<sub>2</sub>O<sub>3</sub> (Cobalt(III) Oxide): A chemical compound containing cobalt and oxygen. Cobalt is a transition metal, and its oxide has applications in catalysis, ceramics, and pigments.[5] The correct nomenclature for this compound is Cobalt(III) oxide, indicating the +3 oxidation state of the cobalt ions.[5]
- Co<sub>23</sub> Radical: The National Institute of Standards and Technology (NIST) WebBook contains an entry for a Co<sub>23</sub> radical, which is a cluster of 23 cobalt atoms.[6] This is a subject of



research in materials science and cluster chemistry and is not a stable, bulk compound in the conventional sense.[6]

Given the lack of a defined compound "CO23," it is not possible to provide the requested indepth technical guide, including data presentation, experimental protocols, and signaling pathway diagrams.

We recommend verifying the chemical formula. Should you have a corrected formula or a different compound of interest, we would be pleased to generate a detailed technical guide that meets your specifications.

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## References

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